

Application Note: LC-MS/MS Method for Quantifying Bobcat339 Inhibitory Activity

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Compound of Interest

Compound Name: *Bobcat339*

Cat. No.: *B15607078*

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Introduction

Bobcat339 is a synthetic, cytosine-based small molecule inhibitor of the Ten-eleven translocation (TET) family of enzymes, specifically TET1 and TET2.[1][2] These enzymes play a crucial role in epigenetic regulation by oxidizing 5-methylcytosine (5mC) to 5-hydroxymethylcytosine (5hmC), initiating the process of DNA demethylation.[3] Dysregulation of TET enzyme activity has been implicated in various diseases, including cancer, making TET inhibitors like **Bobcat339** valuable tools for research and potential therapeutic development.

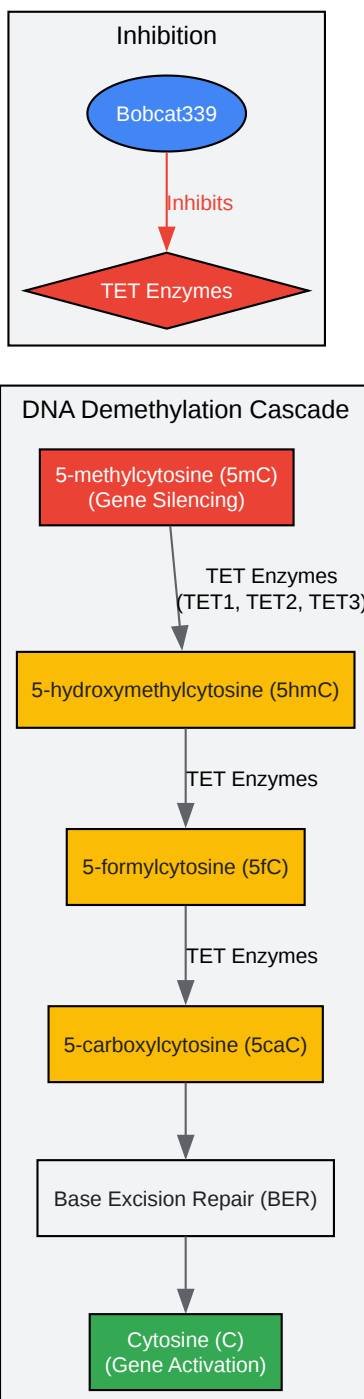
This application note provides detailed protocols for quantifying the inhibitory activity of **Bobcat339** using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). Two primary methods are presented: an indirect method that quantifies the enzymatic product (5hmC) to determine inhibitory activity, and a direct method for the quantification of **Bobcat339** itself. A critical consideration addressed is the finding that the inhibitory activity of **Bobcat339** may be mediated by contaminating Copper(II)[3][4].

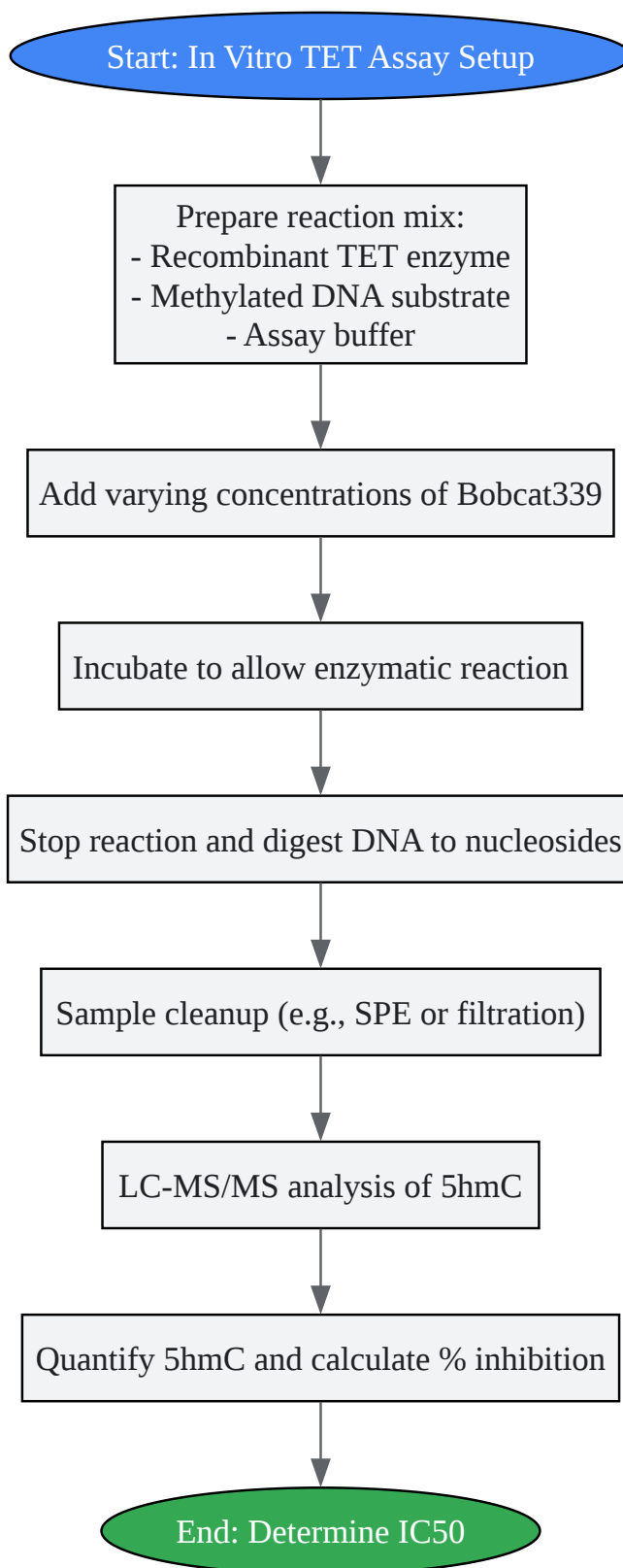
Signaling Pathway and Mechanism of Action

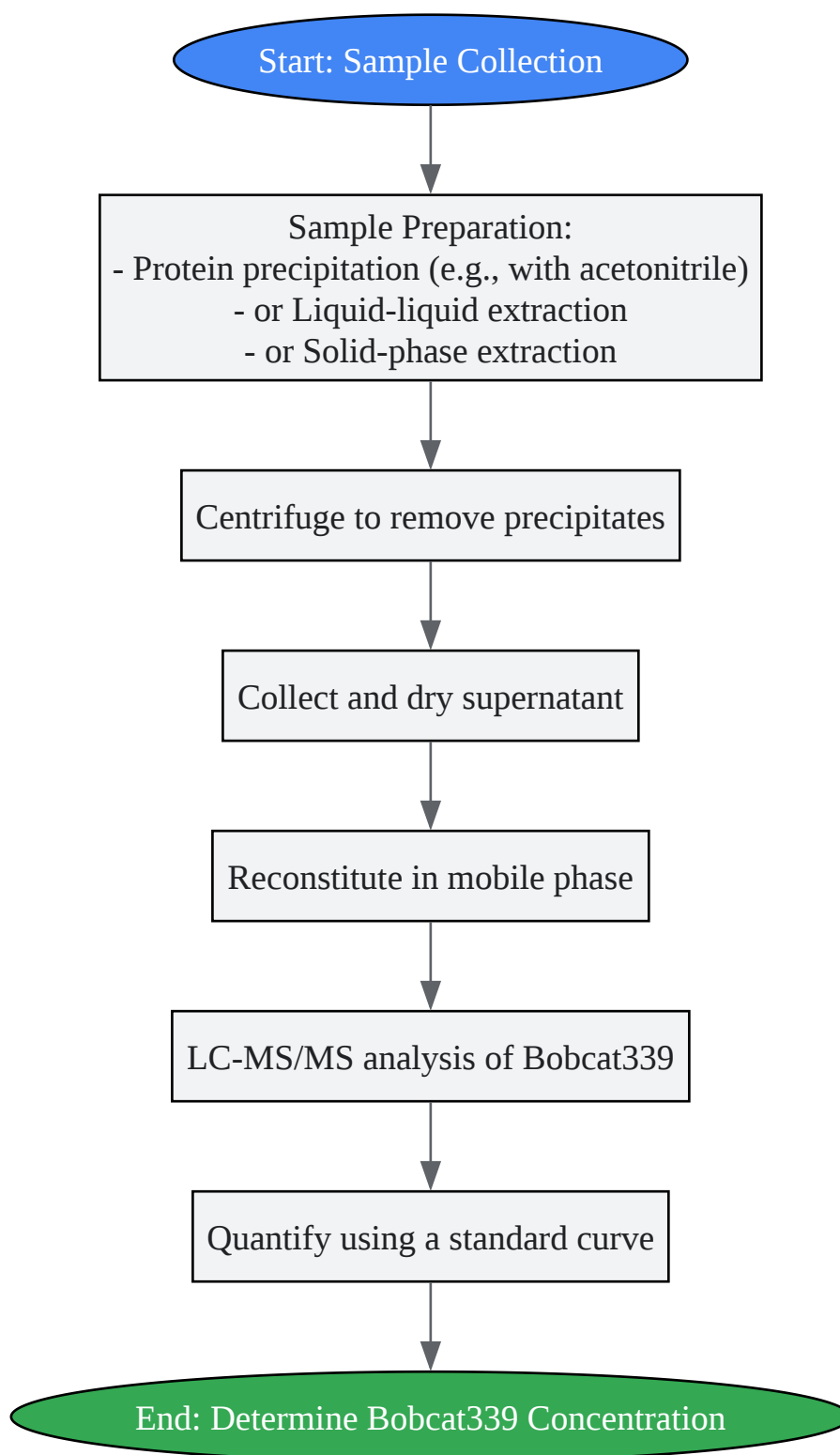
TET enzymes are α -ketoglutarate and Fe(II)-dependent dioxygenases that catalyze the iterative oxidation of 5mC. This process is fundamental to active DNA demethylation and the regulation of gene expression. **Bobcat339** is designed to mimic the natural substrate of TET

enzymes, 5-methylcytosine, and binds to the catalytic active site, thereby inhibiting the conversion of 5mC to 5hmC.[5]

TET Enzyme Signaling Pathway and Bobcat339 Inhibition







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References

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- 4. Small Molecule Inhibitors of TET Dioxygenases: Bobcat339 Activity Is Mediated by Contaminating Copper(II) - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. Buy Bobcat339 (EVT-263534) [evitachem.com]
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